

Navigating the Safety Profile of Butylphthalide-d9: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Butylphthalide-d9*

Cat. No.: *B15581110*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling guidelines for **Butylphthalide-d9**, a deuterated form of Butylphthalide. The information presented herein is crucial for ensuring safe laboratory practices and minimizing potential risks associated with the handling, storage, and disposal of this compound. Given that specific safety data for the deuterated form is limited, this guide primarily leverages the safety profile of its non-deuterated parent compound, DL-3-n-Butylphthalide, as a closely related and reliable surrogate.

Compound Identification and Properties

Butylphthalide-d9 is a stable isotope-labeled version of Butylphthalide, a compound originally isolated from celery seeds and investigated for its potential neuroprotective effects.^{[1][2][3]} The deuteration is a valuable tool in metabolic and pharmacokinetic studies.

Table 1: Physical and Chemical Properties of Butylphthalide

Property	Value	Source
Chemical Name	3-butyl-1(3H)-isobenzofuranone	[4] [5] [6]
Synonyms	(±)-3-Butylphthalide, dl-3-n-Butylphthalide, (±)-NBP	[4] [5] [6]
Molecular Formula	C ₁₂ H ₁₄ O ₂	[4] [6]
Formula Weight	190.2 g/mol	[4] [6]
Appearance	Neat oil	[4] [6]
Purity	≥98%	[4]
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (approx. 30 mg/ml). Sparingly soluble in aqueous buffers.	[4]
Storage Temperature	-20°C	[4]
Stability	≥ 4 years (at -20°C)	[4]

Hazard Identification and Toxicology

DL-3-n-Butylphthalide is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Table 2: Toxicological Data for DL-3-n-Butylphthalide

Test	Species	Route	Value	Source
LD ₅₀ (Acute Toxicity)	Rat	Oral	2,450 mg/kg	[5]
TD _{LO} (Lowest Published Toxic Dose)	Rat	Oral	0.02 g/kg	[5]

Hazard Statements:

- H315: Causes skin irritation.[5][7][8]
- H319: Causes serious eye irritation.[5][7][8]
- H335: May cause respiratory irritation.[5][7][8]

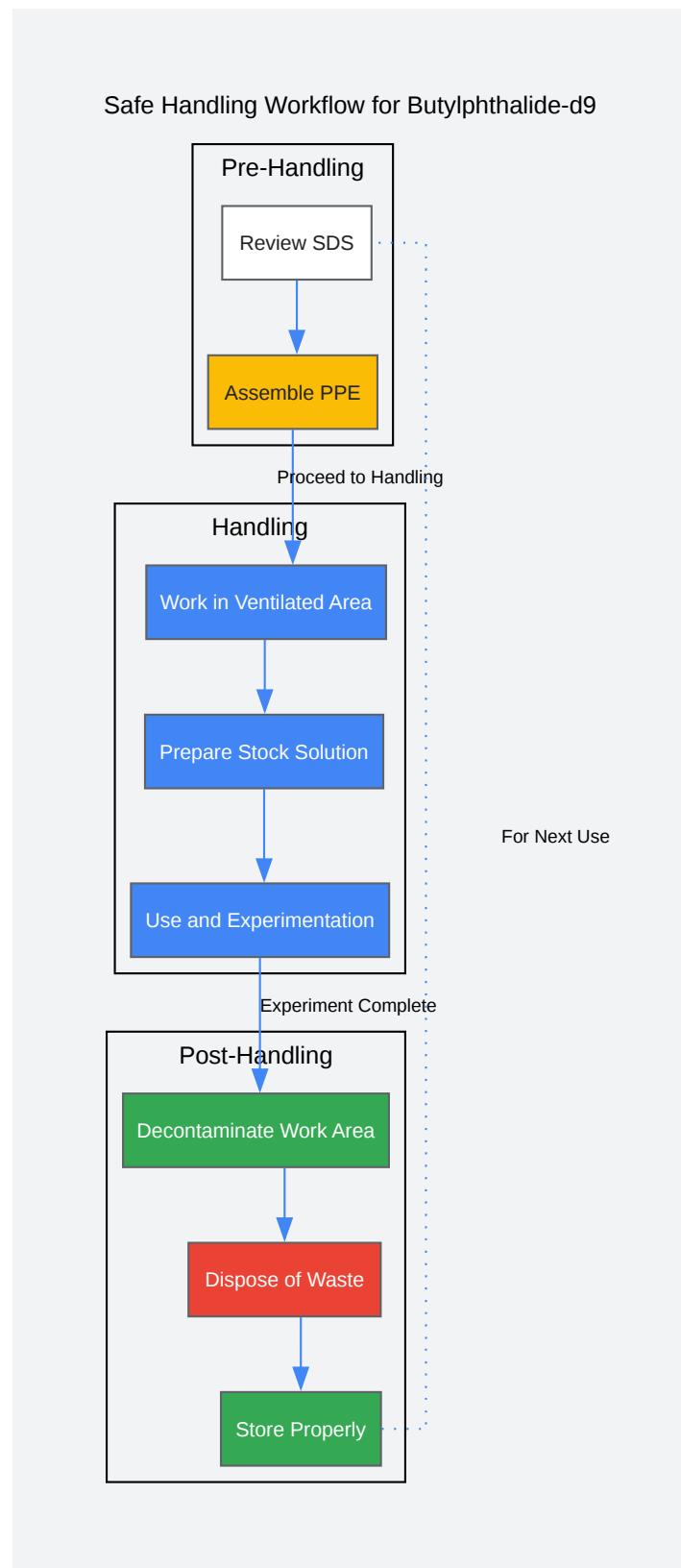
Pictogram:

- GHS07: Exclamation Mark[5][8]

Signal Word: Warning[5]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is paramount to ensure personnel safety. The following workflow outlines the key stages of handling **Butylphthalide-d9** in a research environment.



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Caption: Logical workflow for the safe handling of **Butylphthalide-d9**.

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[8]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[8] Change gloves immediately if contaminated.
- Respiratory Protection: If working outside of a ventilated hood or if aerosols may be generated, use a NIOSH-approved respirator.[8]
- Hygiene Measures: Wash hands thoroughly after handling.[4][8] Do not eat, drink, or smoke in work areas.[8]

Experimental Protocols

Preparation of Stock Solutions

DL-3-n-Butylphthalide is supplied as a neat oil.[4][6] To prepare a stock solution, dissolve the oil in an appropriate organic solvent such as ethanol, DMSO, or dimethyl formamide.[4] The solubility in these solvents is approximately 30 mg/ml.[4] It is recommended to purge the solvent with an inert gas before preparing the solution to minimize oxidation.[4] For aqueous solutions, first dissolve the compound in ethanol and then dilute with the aqueous buffer of choice.[4] Aqueous solutions should not be stored for more than one day.[4]

General Protocol for Acute Oral Toxicity Study (LD50 Determination)

The reported oral LD50 of 2,450 mg/kg in rats was likely determined using a method similar to the OECD Guideline for the Testing of Chemicals, No. 420 (Acute Oral Toxicity - Fixed Dose Procedure) or No. 423 (Acute Oral Toxicity - Acute Toxic Class Method). A generalized protocol involves:

- Animal Selection: Healthy, young adult rats of a single strain are used.
- Fasting: Animals are fasted prior to dosing (e.g., overnight).
- Dose Administration: The test substance is administered by gavage in a single dose. The volume administered is kept small.

- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a period of up to 14 days.
- Necropsy: A gross necropsy of all animals is performed at the end of the observation period.
- Data Analysis: The LD50 value is calculated based on the number of mortalities at different dose levels.

First Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

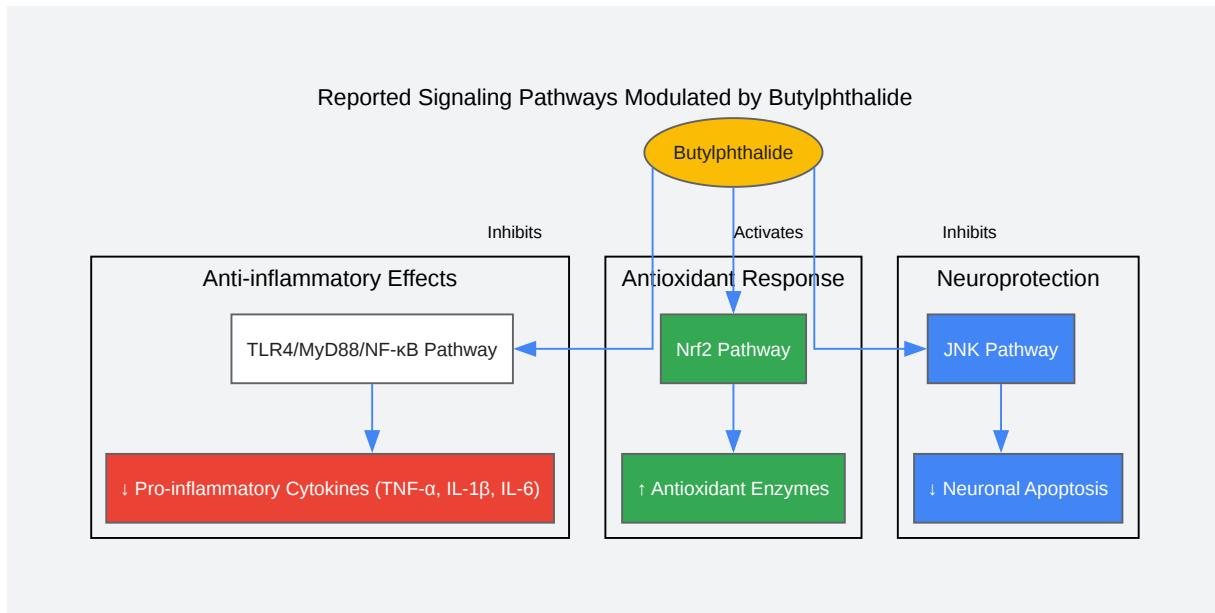
Storage and Disposal

Storage: Store in a tightly closed container in a dry and well-ventilated place.^[8] The recommended storage temperature is -20°C.^[4]

Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the product to reach the sewage system.^[5] Uncleaned packaging should be disposed of as unused product.^[5]

Signaling Pathways and Biological Activity (for context)

While not directly related to safety and handling, understanding the compound's mechanism of action can provide valuable context for researchers. Butylphthalide has been shown to have neuroprotective properties and to modulate several signaling pathways.^{[1][9][10]}



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Caption: Key signaling pathways reportedly modulated by Butylphthalide.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always refer to the SDS provided by the supplier for the most current and detailed safety information before handling this compound.

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